

Tetrabutyl Orthosilicate: A Technical Guide to its Chemical Properties

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Compound of Interest

Compound Name: Tetrabutyl orthosilicate

Cat. No.: B1293958

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Tetrabutyl orthosilicate (TBOS), a tetraalkoxysilane with the chemical formula $C_{16}H_{36}O_4Si$, is a versatile compound utilized across various scientific and industrial fields.^[1] Its significance lies primarily in its role as a precursor in the sol-gel process for synthesizing silica-based materials, such as nanoparticles and gels, and as a crosslinking agent in the production of silicone polymers.^{[1][2][3]} This technical guide provides an in-depth overview of the core chemical properties of TBOS, detailed experimental protocols for their determination, and a visualization of its primary reaction pathway.

Core Physicochemical Properties

Tetrabutyl orthosilicate is a colorless liquid with a mild odor.^[1] It is characterized by its reactivity with water and its solubility in common organic solvents. The key physical and chemical properties of TBOS are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of Tetrabutyl Orthosilicate

Property	Value	Source(s)
CAS Number	4766-57-8	[1][4][5][6]
Molecular Formula	C ₁₆ H ₃₆ O ₄ Si	[1][7]
Molecular Weight	320.54 g/mol	[1][4][8]
Appearance	Colorless liquid	[1][8][9]
Density	0.899 g/mL at 25 °C	[4][5][10][11]
Boiling Point	275 °C	[4][5][9][10]
Melting Point	-80 °C	[5]
Refractive Index (n _{20/D})	1.413	[4][5][10]
Vapor Density	>1 (vs air)	[4][5]
Flash Point	174 °F (78.9 °C)	[5]

Table 2: Solubility and Reactivity Profile

Property	Description	Source(s)
Water Solubility	Insoluble, reacts with water (hydrolysis)	[1][2][5]
Solvent Solubility	Soluble in organic solvents such as ethanol and acetone	[1][6][12]
Reactivity	Highly reactive with moisture, undergoing hydrolysis and condensation. Evolves n-butanol on contact with moisture.	[2][8]
Stability	Moisture sensitive; should be stored under inert gas in a cool, dark place.	[5][6]

Table 3: Computed Molecular Properties

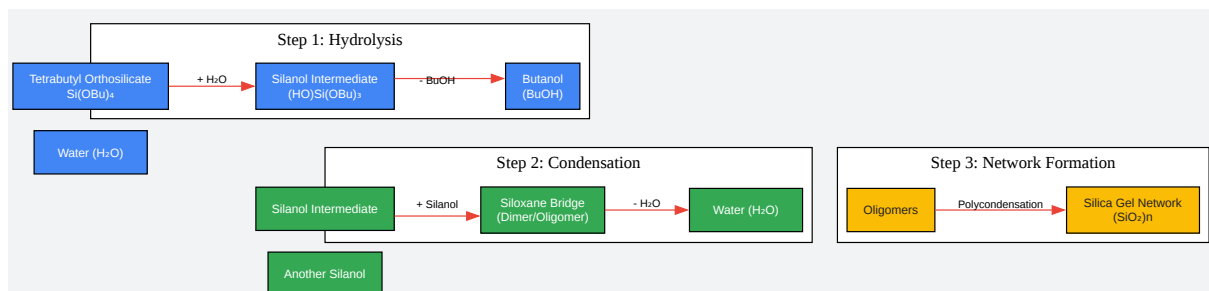
Property	Value	Source(s)
Topological Polar Surface Area	36.9 Å ²	[1] [8] [13]
Rotatable Bond Count	16	[1]
Hydrogen Bond Acceptor Count	4	[1]
Monoisotopic Mass	320.23828616 Da	[1] [8]

Chemical Reactivity: The Sol-Gel Process

The most significant chemical property of **tetrabutyl orthosilicate** is its ability to undergo hydrolysis and condensation reactions. This process is the foundation of sol-gel technology, where molecular precursors are converted into solid materials. When TBOS reacts with water, typically in the presence of an acid or base catalyst, the butoxy groups (-OBu) are replaced with hydroxyl groups (-OH), forming silanols and releasing butanol as a byproduct. These silanol intermediates are highly reactive and subsequently condense with other silanols or TBOS molecules to form stable siloxane (Si-O-Si) bridges. This polymerization process leads to the formation of a three-dimensional silica network, evolving from a colloidal suspension (sol) into a solid matrix (gel).[\[14\]](#)[\[15\]](#)[\[16\]](#)

The overall reaction can be summarized as: $\text{Si}(\text{OC}_4\text{H}_9)_4 + 2\text{H}_2\text{O} \rightarrow \text{SiO}_2 + 4\text{C}_4\text{H}_9\text{OH}$

This reactivity makes TBOS invaluable in applications requiring the formation of silica films and materials, such as in coatings, adhesives, and as a crosslinking agent to improve the mechanical and thermal properties of polymers.[\[1\]](#)[\[2\]](#)[\[3\]](#)



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Caption: Hydrolysis and condensation pathway of **tetrabutyl orthosilicate** in the sol-gel process.

Experimental Protocols

The determination of the physicochemical properties of **tetrabutyl orthosilicate** relies on standardized methodologies. Below are detailed protocols for key experiments based on internationally recognized guidelines.

Determination of Boiling Point

This protocol is based on the principles outlined in OECD Guideline 103 and ASTM D1120.[8][11][13][17][18] It determines the temperature at which the vapor pressure of the liquid equals atmospheric pressure.

- Apparatus:
 - Heating device (e.g., oil bath or heating mantle).
 - Boiling flask (round-bottom flask).
 - Thermometer with appropriate range and precision.

- Condenser.
- Boiling chips or a magnetic stirrer.
- Apparatus for measuring barometric pressure.
- Methodology:
 - Place a measured volume of **tetrabutyl orthosilicate** into the boiling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
 - Assemble the apparatus, ensuring the thermometer bulb is positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser. This ensures the temperature of the vapor, not the liquid, is measured.
 - Begin heating the flask gently.
 - Observe the temperature as the liquid begins to boil and a ring of condensing vapor rises up the flask.
 - The boiling point is the temperature that remains constant while the liquid and vapor are in equilibrium. Record this temperature when the condensation ring is stable.^[19]
 - Record the ambient barometric pressure.
 - Correct the observed boiling point to standard pressure (101.325 kPa) if necessary, using appropriate correction factors.

Determination of Density

This protocol is based on the principles of ASTM D4052 and OECD Guideline 109, which utilize an oscillating U-tube density meter for a precise measurement.^{[1][2][6][10][20][21][22][23]}

- Apparatus:
 - Digital density meter with an oscillating U-tube.

- Thermostatically controlled bath or Peltier system to maintain a constant temperature (e.g., 25 °C).
- Syringes for sample injection.
- High-purity cleaning solvents (e.g., ethanol, acetone) and dry air for cleaning the U-tube.
- Methodology:
 - Calibrate the instrument according to the manufacturer's instructions using two reference standards of known density (e.g., dry air and ultrapure water).
 - Set the measurement temperature to the desired value (e.g., 25 °C) and allow the instrument to stabilize.
 - Clean the U-tube with an appropriate solvent and dry it completely with a stream of dry air.
 - Inject the **tetrabutyl orthosilicate** sample into the U-tube, ensuring no air bubbles are present in the measurement cell.^[2] The presence of bubbles will significantly affect the accuracy.
 - Allow the sample to reach thermal equilibrium within the cell.
 - The instrument measures the oscillation period of the U-tube containing the sample. This period is directly related to the density of the liquid.
 - The instrument automatically calculates and displays the density. Record the value.
 - Clean the U-tube thoroughly after the measurement.

Determination of Refractive Index

This protocol follows the principles of ASTM D1218, suitable for measuring the refractive index of transparent liquids.^{[3][4][5][9][24]}

- Apparatus:
 - A high-precision refractometer (e.g., an Abbé refractometer).

- A constant temperature circulating water bath to control the prism temperature (e.g., 20 °C).
- A monochromatic light source (typically a sodium D-line at 589 nm).
- Liquid reference standards for calibration.
- Soft lens tissue and appropriate cleaning solvents.
- Methodology:
 - Turn on the refractometer and the light source. Set the circulating water bath to the desired temperature (20 °C for n_{20/D}) and allow the refractometer prisms to equilibrate.
 - Calibrate the instrument using a liquid standard with a known refractive index.
 - Open the prisms of the refractometer and clean them carefully with a suitable solvent and soft lens tissue.
 - Apply a few drops of **tetrabutyl orthosilicate** to the surface of the measuring prism.
 - Close the prisms gently and ensure the liquid sample spreads evenly to form a thin film.
 - Look through the eyepiece and adjust the control knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
 - If necessary, adjust the dispersion compensator to eliminate any color fringe at the boundary.
 - Read the refractive index value from the instrument's scale or digital display. Record the value along with the measurement temperature.

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